

"solubility and stability of DIRECT BROWN 210 in different solvents"

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Compound of Interest

Compound Name: DIRECT BROWN 210

Cat. No.: B1175307

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An In-depth Technical Guide on the Solubility and Stability of C.I. Direct Brown 210

This technical guide provides a comprehensive overview of the solubility and stability of C.I. **Direct Brown 210**, a commercial azo dye. The information is targeted towards researchers, scientists, and professionals in drug development and other fields where the precise chemical and physical properties of this dye are critical. This document summarizes available data on its solubility in various solvents and its stability under different environmental conditions. Detailed experimental protocols for determining these properties are also provided.

Chemical Identity

There appears to be some ambiguity in the publicly available information regarding the precise CAS number for C.I. **Direct Brown 210**. It is frequently associated with two CAS numbers: 12222-29-6 and 2429-82-5. The latter, CAS 2429-82-5, is also linked to the Colour Index (C.I.) number 22311 and the chemical formula $C_{29}H_{19}N_5Na_2O_7S$. For the purposes of this guide, we will consider both CAS numbers as potentially referring to C.I. **Direct Brown 210**, while noting that C.I. 22311 provides a more specific chemical identity.

Data Presentation

Solubility Data

Quantitative solubility data for C.I. **Direct Brown 210** is not readily available in published literature. However, based on information for similar direct dyes and qualitative statements, the following table summarizes the expected solubility profile.

Solvent	Qualitative Solubility	Quantitative Solubility (g/L)
Water	Soluble[1][2]	1 - 10 (for the similar Direct Brown 2)
Concentrated Sulfuric Acid	Soluble[2]	Data not available
Ethanol	Soluble (based on similar dyes)[3]	Data not available
Methanol	Likely soluble	Data not available
Dimethyl Sulfoxide (DMSO)	Likely soluble	Data not available
Acetone	Slightly soluble (based on similar dyes)[3]	Data not available

Stability Data

Specific quantitative stability data for C.I. **Direct Brown 210** is limited. The following table summarizes the expected stability based on general knowledge of azo dyes and information on similar compounds. A study on a related dye, "direct brown D3G," indicates that degradation is possible under halo-thermophilic conditions[4].

Condition	Observation
pH	Stability is pH-dependent. Azo dyes can undergo degradation under certain acidic or alkaline conditions.
Temperature	Stability is temperature-dependent. Elevated temperatures can lead to degradation.
Light	Susceptible to photodegradation upon exposure to light, particularly UV radiation.
Storage	May be prone to color transfer during storage, especially in the presence of moisture[5][6][7].

Experimental Protocols

Detailed methodologies for determining the solubility and stability of C.I. **Direct Brown 210** are provided below. These protocols are based on established international standards.

Determination of Application Solubility (Based on ISO 105-Z07)

This method determines the application solubility of water-soluble dyes at a specified temperature.

1. Principle: A series of dye solutions of known concentrations are prepared and filtered at a controlled temperature. The solubility is determined by visual assessment of the filter residue and the filtration time.^{[8][9][10]}

2. Apparatus:

- Erlenmeyer flasks (500 mL)
- Thermostatically controlled heating bath with magnetic stirrer
- Heatable Nutsch filter
- Vacuum flask and vacuum source
- Filter paper (e.g., Whatman No. 1)
- Stopwatch

3. Procedure:

- Prepare a series of stock solutions of C.I. **Direct Brown 210** in distilled water at various concentrations (e.g., 1, 5, 10, 15, 20 g/L).
- For each concentration, place a defined volume (e.g., 200 mL) into an Erlenmeyer flask.
- Place the flask in the heating bath set to the desired temperature (e.g., 60°C).

- Stir the solution for a set time (e.g., 10 minutes) to ensure dissolution.
- Pre-heat the Nutsch filter to the same temperature.
- Filter the solution under a controlled vacuum.
- Record the time taken for the entire solution to pass through the filter.
- Visually inspect the filter paper for any undissolved dye particles.
- The application solubility is the highest concentration that shows no residue on the filter paper and has a filtration time comparable to that of pure water.

4. Data Analysis: Report the application solubility in g/L at the specified temperature.

Determination of Stability to pH (Adapted from AATCC Test Method 81)

This method assesses the stability of the dye in aqueous solutions of different pH values.

1. Principle: The dye is dissolved in buffer solutions of various pH values and the change in color (absorbance) is measured over time using a UV-Vis spectrophotometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

2. Apparatus:

- UV-Vis Spectrophotometer
- pH meter
- Volumetric flasks
- Pipettes
- Buffer solutions (e.g., pH 4, 7, and 9)

3. Procedure:

- Prepare a stock solution of C.I. **Direct Brown 210** in distilled water.
- Prepare a series of solutions by diluting the stock solution with the different buffer solutions to a final, known concentration.
- Measure the initial absorbance spectrum of each solution using the UV-Vis spectrophotometer to determine the maximum absorbance wavelength (λ_{max}).
- Store the solutions under controlled temperature and light conditions.
- At specified time intervals (e.g., 1, 2, 4, 8, 24 hours), measure the absorbance of each solution at its λ_{max} .
- A significant change in absorbance indicates instability at that pH.

4. Data Analysis: Plot absorbance vs. time for each pH value. Calculate the percentage of degradation over time.

Determination of Thermal Stability

This protocol evaluates the stability of the dye solution when exposed to elevated temperatures.

1. Principle: A solution of the dye is heated at a specific temperature for various durations. The degradation is quantified by measuring the change in absorbance using a UV-Vis spectrophotometer.

2. Apparatus:

- UV-Vis Spectrophotometer
- Thermostatically controlled water bath or oven
- Volumetric flasks
- Pipettes

3. Procedure:

- Prepare a solution of C.I. **Direct Brown 210** in a suitable solvent (e.g., distilled water) of a known concentration.
- Measure the initial absorbance of the solution at its λ_{max} .
- Place sealed aliquots of the solution in the heating apparatus set to the desired temperature (e.g., 40°C, 60°C, 80°C).
- At regular time intervals (e.g., 30, 60, 120, 240 minutes), remove an aliquot and cool it to room temperature.
- Measure the absorbance of the cooled solution at the λ_{max} .

4. Data Analysis: Plot the percentage of remaining dye (calculated from the absorbance) as a function of time for each temperature. This can be used to determine the degradation kinetics.

Determination of Photostability

This method assesses the stability of the dye when exposed to a controlled light source.

1. Principle: A solution of the dye is exposed to a standardized light source (e.g., a xenon arc lamp) for a defined period. The degradation is monitored by measuring the change in absorbance using a UV-Vis spectrophotometer.

2. Apparatus:

- UV-Vis Spectrophotometer
- Photostability chamber with a controlled light source (e.g., xenon arc lamp)
- Quartz cuvettes
- Volumetric flasks

3. Procedure:

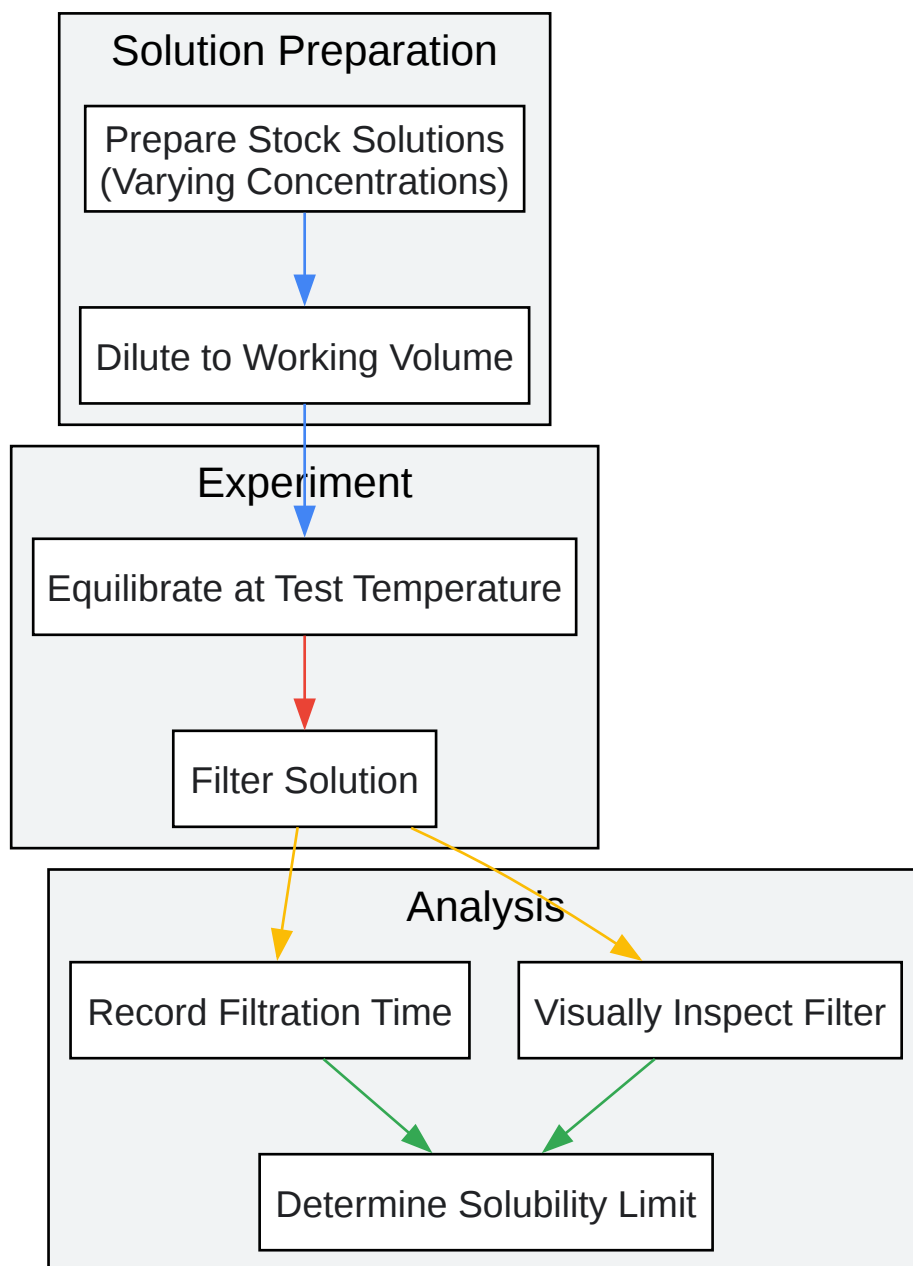
- Prepare a solution of C.I. **Direct Brown 210** in a suitable solvent (e.g., distilled water) of a known concentration.

- Transfer the solution to a quartz cuvette.
 - Measure the initial absorbance spectrum of the solution.
 - Place the cuvette in the photostability chamber.
 - Expose the solution to the light source for specific time intervals.
 - After each interval, remove the cuvette and measure the absorbance spectrum.
4. Data Analysis: Plot the absorbance at λ_{max} against the exposure time to determine the rate of photodegradation.

Mandatory Visualization

Experimental Workflow Diagrams

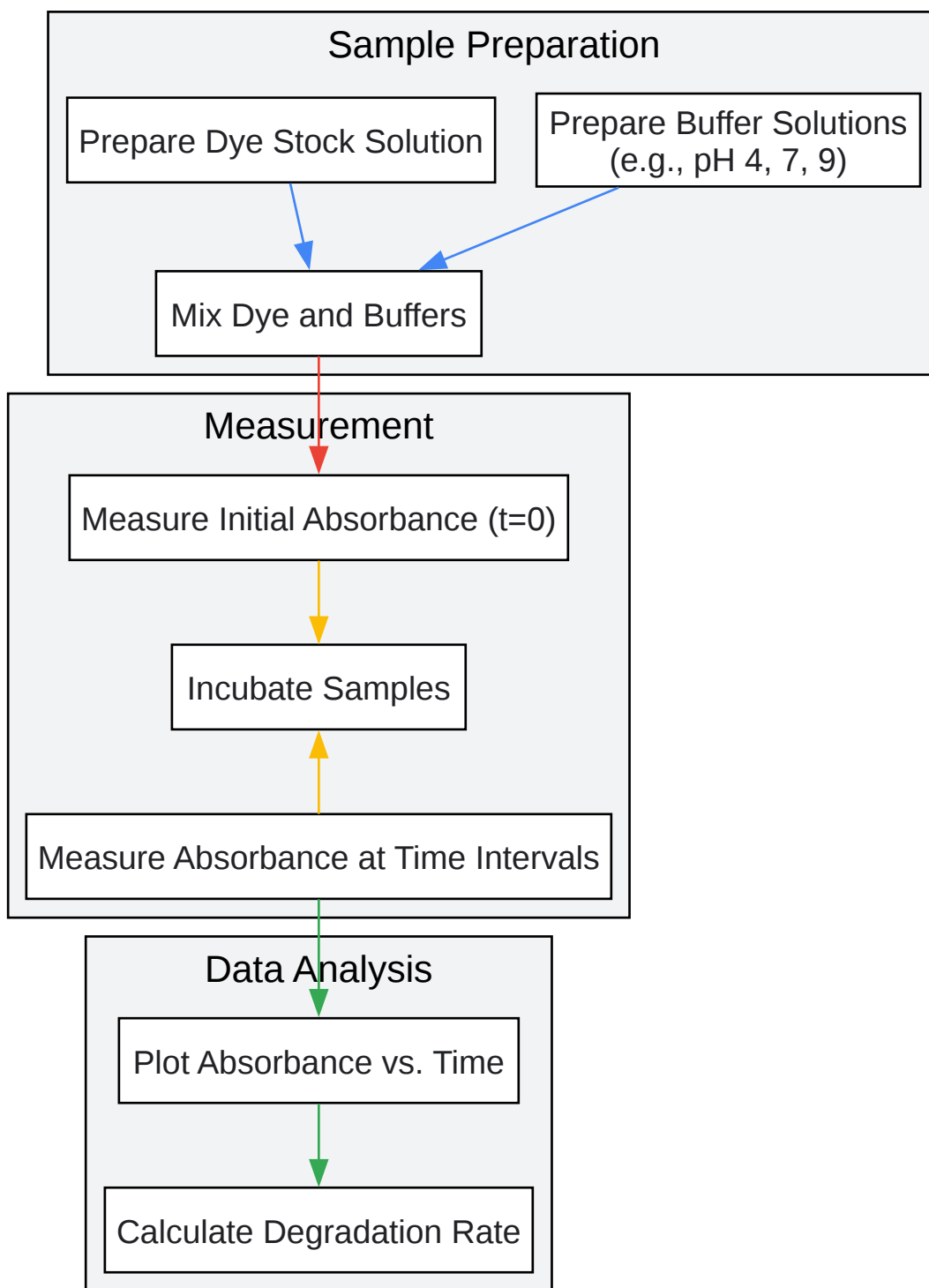
Workflow for Solubility Determination



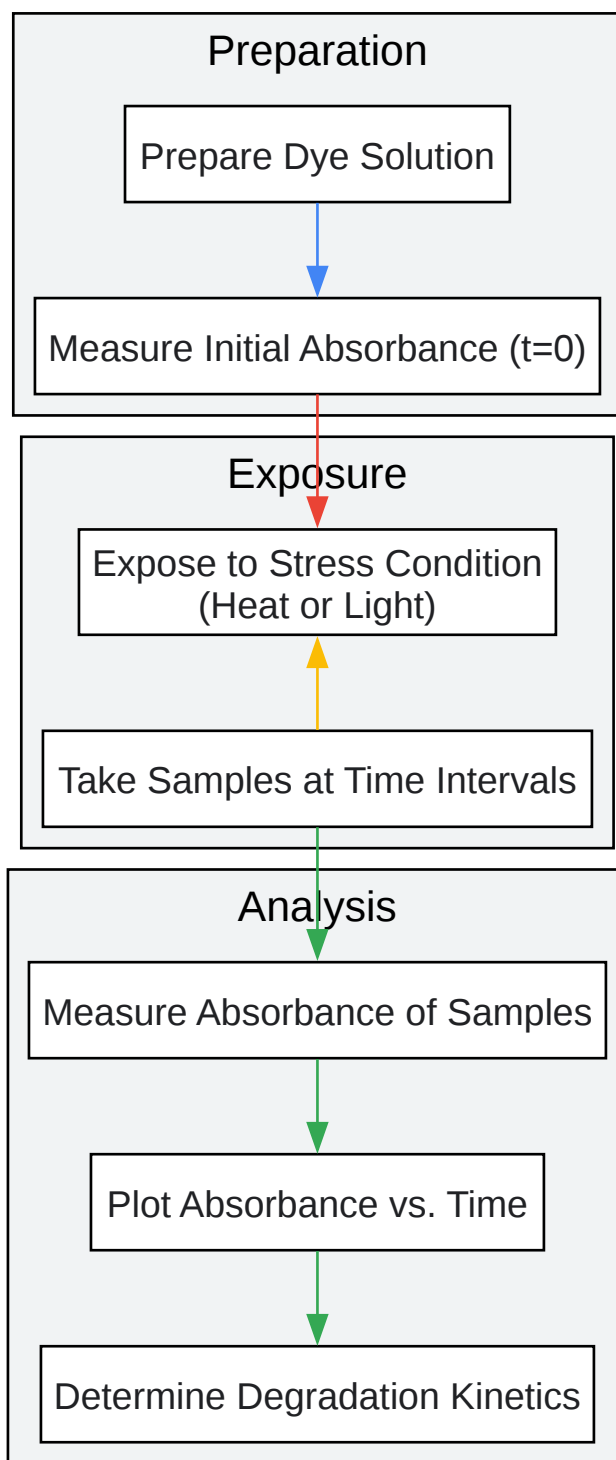
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Caption: Workflow for Determining the Application Solubility of **Direct Brown 210**.

Workflow for pH Stability Testing

[Click to download full resolution via product page](#)Caption: Workflow for Assessing the pH Stability of **Direct Brown 210**.

Workflow for Thermal and Photostability Testing

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Caption: General Workflow for Thermal and Photostability Assessment.

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- To cite this document: BenchChem. ["solubility and stability of DIRECT BROWN 210 in different solvents"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175307#solubility-and-stability-of-direct-brown-210-in-different-solvents]

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